

Essential Safety and Operational Protocols for Handling KJ Pyr 9

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Compound of Interest

Compound Name: KJ Pyr 9

Cat. No.: B608352

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel chemical compounds. This document provides crucial safety and logistical information for the handling of **KJ Pyr 9**, a high-affinity Myc inhibitor. The following procedural guidance is designed to be your preferred source for laboratory safety and chemical handling, offering value beyond the product itself.

Chemical and Physical Properties

A summary of the key quantitative data for **KJ Pyr 9** is presented in the table below for easy reference.

Property	Value
Chemical Name	4-[2-(2-Furanyl)-6-(4-nitrophenyl)-4-pyridinyl]benzamide[1]
Molecular Formula	C ₂₂ H ₁₅ N ₃ O ₄
Molecular Weight	385.37 g/mol [1]
Purity	≥98% (HPLC)[1]
CAS Number	581073-80-5[1]
Appearance	Crystalline solid[2]
Storage Temperature	Store at +4°C[1]
Solubility	Soluble in DMSO (up to 100 mM) and dimethylformamide (up to 25 mg/ml)[2]

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) with detailed GHS hazard statements for **KJ Pyr 9** is not publicly available, based on its chemical structure (a substituted pyridine and benzamide) and its intended use as a bioactive small molecule, a cautious approach is warranted. The following Personal Protective Equipment (PPE) is mandatory when handling **KJ Pyr 9**.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	A lab coat should be worn at all times.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling the solid compound and preparing stock solutions.

Experimental Protocols: Safe Handling and Disposal

Adherence to a strict, step-by-step workflow is critical to minimize exposure and ensure a safe laboratory environment.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the container in a cool, dry, and well-ventilated place at +4°C, away from incompatible materials.[\[1\]](#)

Preparation of Stock Solutions

- **Work Area Preparation:** Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- **Donning PPE:** Put on all required personal protective equipment.
- **Weighing:** Carefully weigh the desired amount of the solid **KJ Pyr 9**.
- **Dissolving:** Add the appropriate solvent (e.g., DMSO) to the solid in a suitable container.
- **Labeling:** Clearly label the container with the compound name, concentration, solvent, and date of preparation.
- **Storage of Solution:** Store stock solutions at -20°C or -80°C for long-term stability.[\[3\]](#)

Spills and Accidental Exposure

- **Minor Spills:** Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- **Inhalation:** Move the person to fresh air.

- Ingestion: Rinse mouth with water. Do NOT induce vomiting.

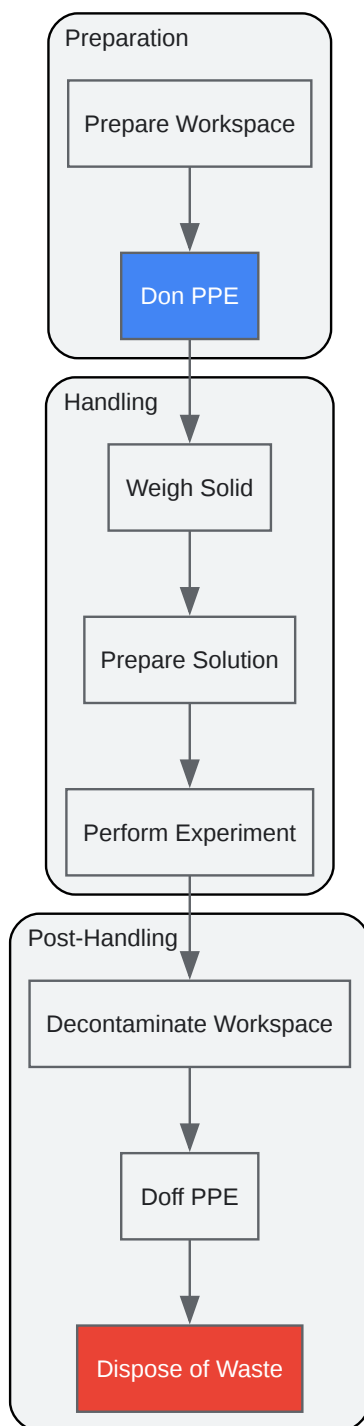
In all cases of exposure, seek medical attention.

Disposal Plan

All waste materials, including empty containers, contaminated PPE, and unused solutions, should be treated as chemical waste and disposed of in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Safe Handling Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **KJ Pyr 9** in a laboratory setting.



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Caption: A workflow for the safe handling of **KJ Pyr 9**.

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References

- 1. KJ Pyr 9 | MYC | Tocris Bioscience [tocris.com]
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